

Methyl Benzilate: A Comprehensive Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: *Methyl benzilate*

Cat. No.: *B031804*

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An in-depth guide to the molecular properties, synthesis, and applications of **Methyl Benzilate**, a key intermediate in pharmaceutical research and development.

Methyl benzilate, a methyl ester of benzoic acid, is a significant chemical compound utilized primarily as an intermediate in the synthesis of various pharmaceuticals. Its molecular structure and reactive groups make it a versatile building block for more complex molecules. This technical guide provides a detailed overview of its chemical and physical properties, a comprehensive synthesis protocol, and its applications in the field of drug development.

Core Molecular and Physical Properties

The fundamental properties of **methyl benzilate** are summarized below, providing essential data for researchers and chemists.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1] [2] [3]
Molecular Weight	242.27 g/mol	[1]
CAS Registry Number	76-89-1	[1] [2] [3]
Appearance	White crystalline powder	[4]
Melting Point	73-76 °C	[3] [5]
Boiling Point	187 °C at 13 mmHg	[3] [5]
Solubility	Soluble in methanol, insoluble in water.	[5]
IUPAC Name	methyl 2-hydroxy-2,2-diphenylacetate	[1]

Synthesis of Methyl Benzilate

Methyl benzilate is synthesized through a multi-step process commencing from benzoin. The following is a detailed experimental protocol for its production.[\[5\]](#)

Experimental Protocol:

Part 1: Preparation of Benzoin

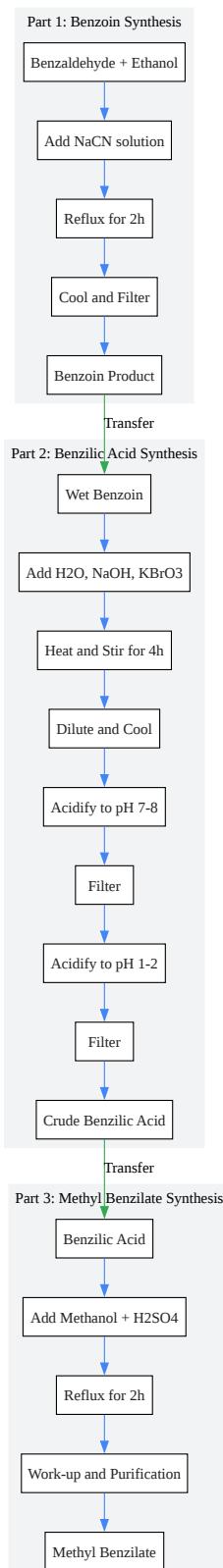
- Combine 4 liters of benzaldehyde and 6 liters of ethanol in a suitable reaction vessel.
- Add a solution of 60g of sodium cyanide dissolved in water.
- Heat the mixture to reflux and maintain for 2 hours.
- Cool the reaction mixture, then filter to collect the precipitate.
- Wash the collected solid with water and dry to yield benzoin.

Part 2: Preparation of Diphenylhydroxyacetic Acid (Benzilic Acid)

- Mix 8 kg of the wet benzoin product with 15 liters of water, 58 kg of 16% sodium hydroxide solution, and 2 kg of potassium bromate.
- Heat and stir the mixture for 4 hours.
- Dilute the reaction mixture with a double volume of water and then cool.
- Acidify the mixture with dilute sulfuric acid to a pH of 7-8 and filter.
- Further acidify the filtrate to a pH of 1-2 and filter again to collect the crude benzilic acid.

Part 3: Esterification to **Methyl Benzilate**

- Combine 4 kg of the obtained diphenylhydroxyacetic acid with 5 liters of methanol.
- Carefully add 150 ml of concentrated sulfuric acid.
- Heat the mixture to reflux for 2 hours to facilitate the esterification reaction.
- Following the reflux, proceed with standard work-up procedures to isolate and purify the **methyl benzilate** product.

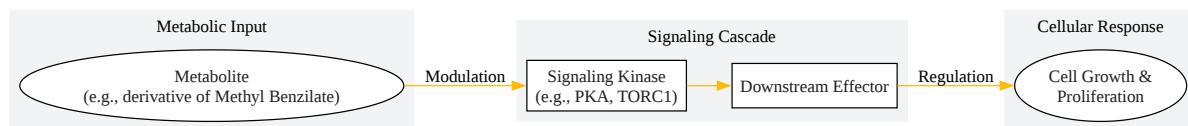
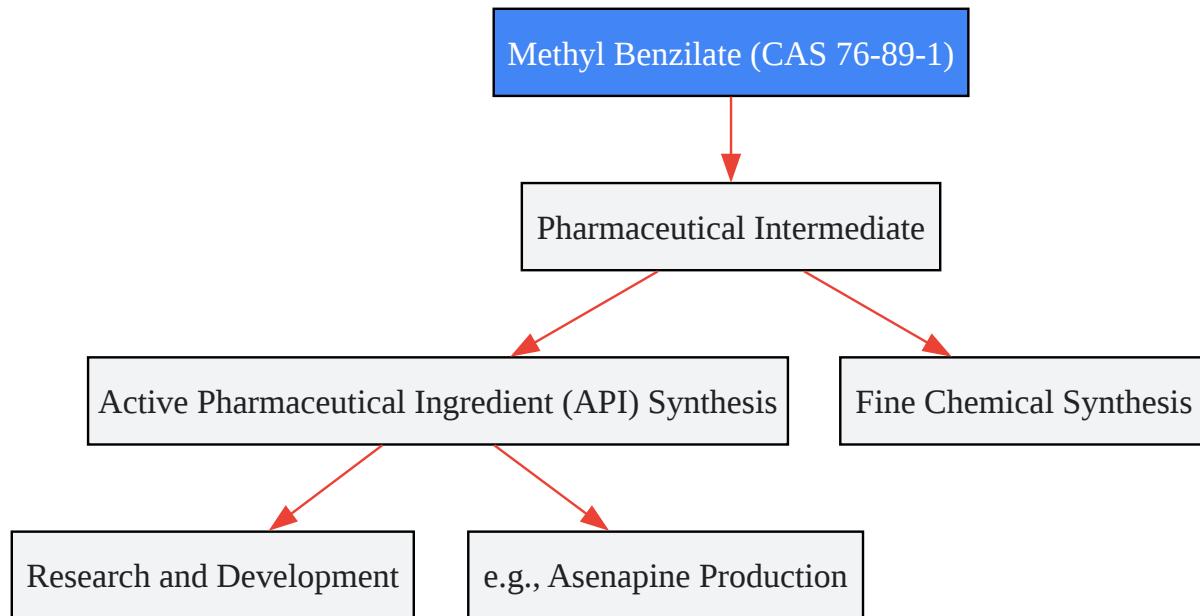


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Caption: Synthesis workflow for **Methyl Benzilate**.

Applications in Drug Development

Methyl benzilate serves as a crucial starting material and intermediate in the synthesis of a variety of pharmaceutical compounds. Its utility spans across different areas of fine chemical synthesis, particularly in the creation of Active Pharmaceutical Ingredients (APIs).^[4]



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